

Application Notes and Protocols: GW297361

Orc6 Phosphorylation Assay

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Compound of Interest

Compound Name: GW297361

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Introduction

The Origin Recognition Complex (ORC) is a fundamental component of the DNA replication machinery in eukaryotes. Orc6, the smallest subunit of this complex, plays a critical role in the regulation of DNA replication and cell cycle progression. The phosphorylation of Orc6 is a key post-translational modification that modulates its function, influencing replication licensing and responding to DNA damage.

Several kinases are known to phosphorylate Orc6 at specific residues, leading to distinct cellular outcomes. Cyclin-dependent kinase 1 (Cdk1) phosphorylates Orc6 at threonine 195 (T195) during mitosis, which is thought to prevent premature replication origin licensing. In response to DNA damage, particularly oxidative stress during the S-phase, Ataxia Telangiectasia and Rad3-related (ATR) kinase phosphorylates Orc6 at threonine 229 (T229), a crucial step for activating the DNA damage response and maintaining genome stability.

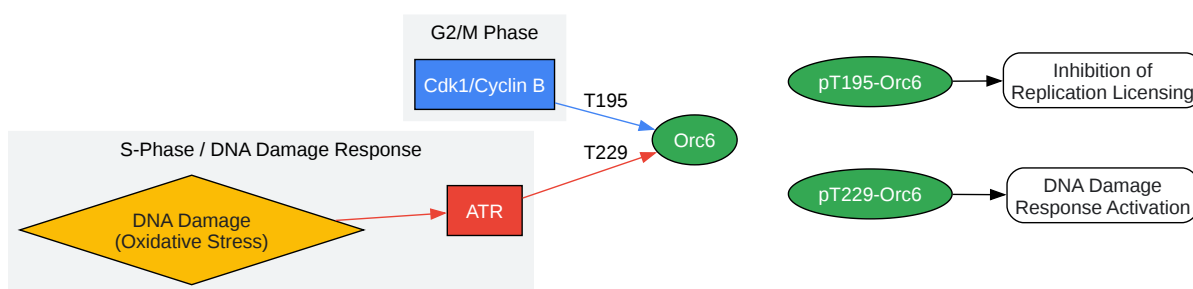
GW297361 is an oxindole-based small molecule identified as a Cyclin-Dependent Kinase (CDK) inhibitor. In vitro studies have shown that **GW297361** inhibits yeast Cdk1 with an IC₅₀ of 20 nM. Given that human Cdk1 is a key kinase responsible for Orc6 phosphorylation,

GW297361 presents a valuable tool for investigating the role of Cdk1-mediated Orc6 phosphorylation in cell cycle control and DNA replication.

These application notes provide a comprehensive overview and detailed protocols for an in vitro and cell-based assay to evaluate the effect of **GW297361** on Orc6 phosphorylation.

Signaling Pathway of Orc6 Phosphorylation

The phosphorylation of Orc6 is a tightly regulated process integrated into the cell cycle and DNA damage response pathways. The following diagram illustrates the key kinases and phosphorylation sites on Orc6.



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